

# Nopco NXZ technical data sheet and specifications

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## Compound of Interest

Compound Name: Nopco NXZ

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## Nopco NXZ: A Technical Guide for Researchers

An In-depth Technical Guide on the Composition, Properties, and Applications of **Nopco NXZ** for Researchers, Scientists, and Drug Development Professionals.

**Nopco NXZ** is a metallic soap-based defoaming agent recognized for its significant anti-foaming capabilities in emulsion and latex systems.[1][2] It is particularly effective in formulations containing acrylic, vinyl acetate, or vinyl acetate-acrylic emulsions.[1][2] Its composition includes a mixture of mineral oil, metallic soap, and nonionic surfactants, which work synergistically to control foam.[3] The mineral oil component is predominantly hydrotreated heavy naphthenic distillates.[4] This technical guide provides a comprehensive overview of **Nopco NXZ**'s specifications, properties, and evaluation protocols.

## Core Composition and Defoaming Mechanism

**Nopco NXZ**'s efficacy as a defoamer stems from its multi-component formulation designed to destabilize foam lamellae. The defoaming action involves the synergistic effects of its principal components, leading to the rupture of foam films. This process is driven by the physicochemical properties of its constituents, including low surface tension and controlled incompatibility with the foaming medium.

The primary mechanisms of action are:

- **Foam-Breaking:** The agent penetrates the foam film, reduces surface tension, and causes the foam to collapse.[4]
- **Foam-Suppressing:** It can be added to a liquid beforehand to prevent foam formation.[2][4]
- **Deaerating:** The defoamer helps aggregate smaller air bubbles into larger ones, which then rise to the surface and escape more easily.[2][4]

## Quantitative Data and Specifications

The following tables summarize the typical physical and chemical properties of **Nopco NXZ**. These values are representative and should not be considered as binding specifications.

Table 1: Physical and Chemical Properties

Property	Value	Conditions
Appearance	Light yellowish-brown liquid	Visual
Active Content	100%	
Specific Gravity	0.89	at 20°C
pH	5.1	2 mass% aqueous dispersion
Flash Point	174°C	C.O.C.
Ionicity	Non-ionic	
Dispersibility	Dispersible in water	

Note: Data sourced from multiple references.[3]

Table 2: Viscosity Profile

Temperature	Viscosity (mPa·s)
25°C	170
5°C	2200

Note: Data sourced from reference[3].

## Applications and Recommended Usage

**Nopco NXZ** is widely used in various industrial applications where foam control is critical. Its primary applications include:

- **Emulsion and Latex Production:** It is highly effective in suppressing foam during the manufacturing of various emulsions and latexes.[1][2]
- **Paints and Coatings:** **Nopco NXZ** is incorporated into water-based paints and coatings to minimize foam during production and application, ensuring a smooth and uniform finish.
- **Adhesives:** It is used in emulsion-based adhesives to prevent the entrapment of air, which can compromise bond strength.
- **Pulp and Paper Industry:** It finds use in controlling foam in various stages of pulp and paper manufacturing.

The recommended dosage of **Nopco NXZ** is typically in the range of 0.1% to 0.3% by mass based on the solid weight of the emulsion or latex.[3] It can be used directly or after dilution with water. If the product has been stored for an extended period and separation has occurred, it should be mixed well before use.[3]

## Experimental Protocol: Defoaming Efficacy in NBR Latex

The following is a detailed methodology for evaluating the defoaming performance of **Nopco NXZ** in Nitrile Butadiene Rubber (NBR) latex.[3]

**Objective:** To quantify the foam reduction capability of **Nopco NXZ** in a standardized latex system.

**Materials and Equipment:**

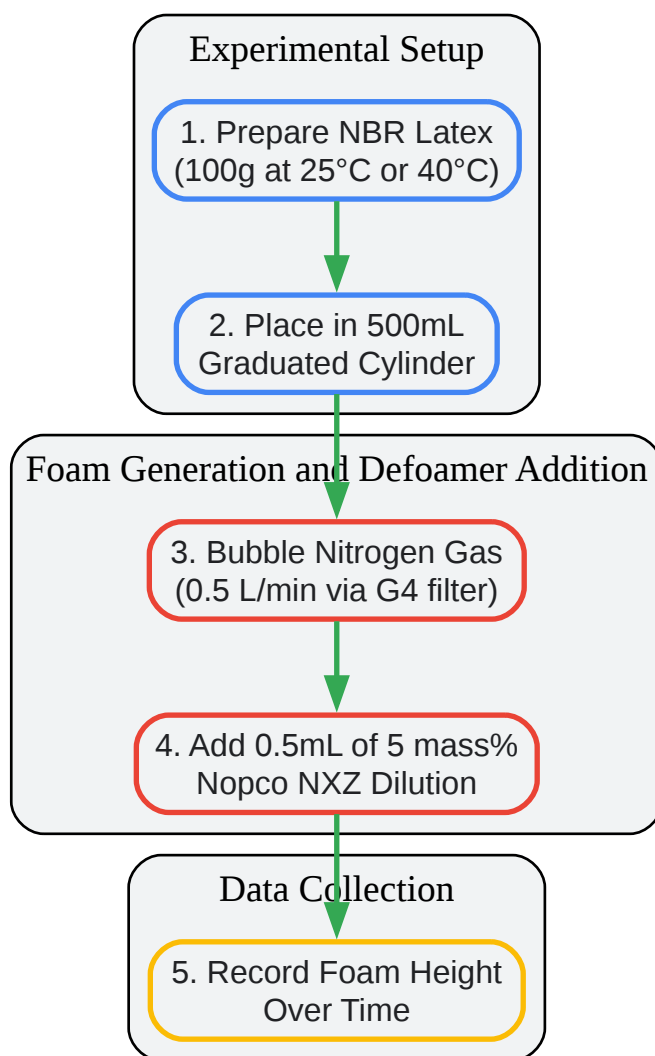
- 100g of NBR latex (at 25°C or 40°C)

- 500mL graduated cylinder
- Nitrogen gas source
- G4 glass filter
- Flow meter
- **Nopco NXZ** (5 mass% dilution)
- Pipette (0.5mL)
- Timer

Procedure:

- Pour 100g of the NBR latex, pre-conditioned to the desired temperature (25°C or 40°C), into a 500mL graduated cylinder.[\[3\]](#)
- Initiate bubbling by blowing nitrogen gas through the G4 glass filter at a flow rate of 0.5 L/min.[\[3\]](#)
- Allow the foam to generate and reach a predetermined height.
- Once the target foam height is achieved, add 0.5mL of the 5 mass% **Nopco NXZ** dilution to the latex.[\[3\]](#)
- Record the foam height at regular intervals to determine the rate of foam collapse and the long-term foam suppression effectiveness.[\[3\]](#)

Below is a diagram illustrating the experimental workflow for evaluating the defoaming efficacy of **Nopco NXZ**.



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Caption: Workflow for **Nopco NXZ** Defoaming Evaluation.

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## References

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- 2. Defoamers | PRODUCTS BY FUNCTION | SAN NOPCO [sannopco.co.jp]
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- 4. Buy Nopco NXZ | 12794-56-8 [smolecule.com]
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